

Personal protective equipment for handling N-Benzylglycine

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Compound of Interest

Compound Name: N-Benzylglycine

Cat. No.: B047885

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Essential Safety and Handling Guide for N-Benzylglycine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **N-Benzylglycine**. The following procedures are based on available safety data sheets and best practices for laboratory chemical handling to ensure a safe working environment.

Personal Protective Equipment (PPE)

A thorough assessment of the specific laboratory procedures is necessary to ensure the appropriate selection of Personal Protective Equipment. The following table summarizes the recommended PPE for handling **N-Benzylglycine**.

| Protection Type | Recommended Equipment | Purpose |
|-------------------------|---|---|
| Eye and Face Protection | Chemical safety goggles or eyeshields.[1][2] A face shield may be necessary for splash protection.[3] | To protect against airborne particles and chemical splashes.[3] |
| Hand Protection | Nitrile gloves.[3] Double-gloving is recommended.[3] It is important to observe the permeability and breakthrough time provided by the glove supplier.[4] | To prevent skin contact with the chemical.[3] |
| Body Protection | Long-sleeved clothing and a lab coat.[1][4] A flame-resistant lab coat is advisable.[3] | To prevent skin exposure.[2] |
| Respiratory Protection | A NIOSH-approved respirator (e.g., N95 or higher) should be used when handling the powder outside of a chemical fume hood or when dust formation is likely.[1][3] Under normal use with adequate ventilation, respiratory protection may not be required.[2][4] | To prevent inhalation of the powdered compound.[3] |

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure to **N-Benzylglycine**.

| Exposure Route | First Aid Protocol |
|----------------|--|
| Eye Contact | Immediately rinse the eyes with plenty of water for at least 15 minutes, also under the eyelids. [2][4] Seek medical attention.[4] |
| Skin Contact | Wash off immediately with plenty of soap and water for at least 15 minutes.[2][4][5] Remove any contaminated clothing.[5] If symptoms occur or irritation persists, get medical attention.[4][5] |
| Inhalation | Move the person to fresh air.[2][4] If breathing has stopped, perform artificial respiration.[5] Seek medical attention immediately if symptoms occur.[2][4] |
| Ingestion | Clean the mouth with water and drink plenty of water afterwards.[2][4] Seek medical attention if symptoms occur.[4] |

Safe Handling and Storage

Adherence to a strict operational plan is essential for minimizing exposure and ensuring a safe working environment.

Handling:

- Always handle **N-Benzylglycine** in a well-ventilated area, preferably within a certified chemical fume hood.[1][3]
- Avoid the formation of dust and aerosols.[1][2][4]
- Avoid contact with skin, eyes, and clothing.[1][2][4]
- When weighing, use anti-static weighing dishes to prevent scattering of the powder.[3]
- Do not return unused chemicals to the original container to prevent contamination.[3]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][2][4]
- Store at temperatures between 0 - 8 °C.[6]

Operational and Disposal Plan

A systematic approach to the entire lifecycle of the chemical, from handling to disposal, is outlined below.

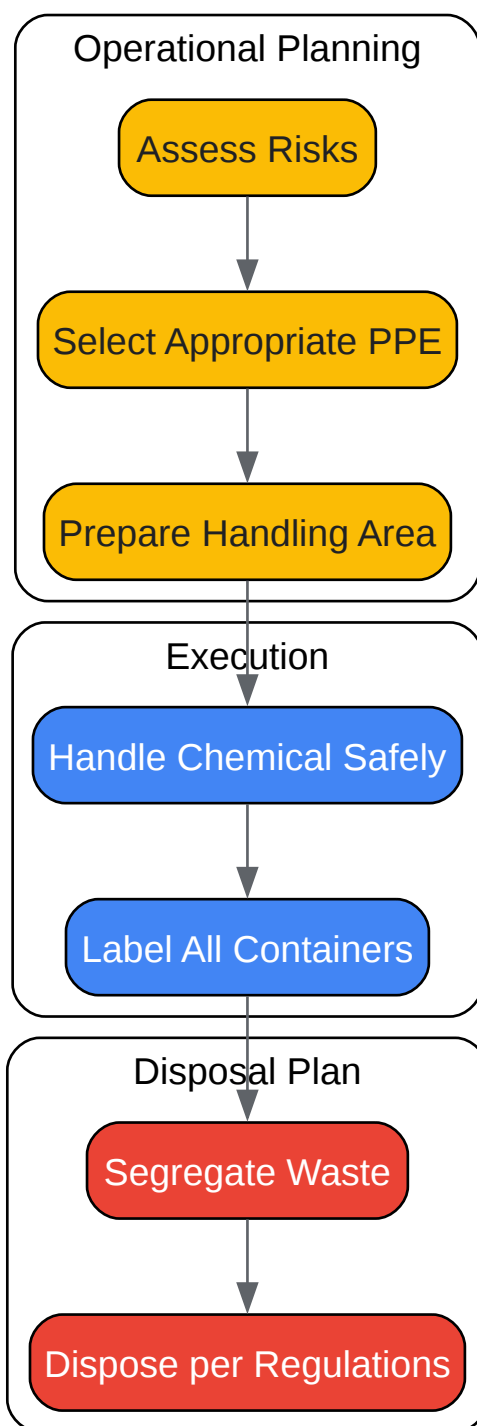


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Caption: Safe handling workflow for **N-Benzylglycine**.

Spill and Disposal Procedures:

- In case of a spill, sweep up the solid material and place it into a suitable, labeled container for disposal.[2][4] Avoid generating dust.[2][4]
- Ensure adequate ventilation.[1][4]
- Waste must be disposed of in accordance with federal, state, and local environmental regulations.[1]
- Do not allow the product to enter drains.[1][7][8]



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